

Essential Safety and Handling Protocols for Win 52035 (WIN VI)

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Compound of Interest

Compound Name: *Win VI*

Cat. No.: *B1199289*

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For Immediate Reference by Laboratory Professionals

This document provides crucial safety and logistical information for the handling, storage, and disposal of Win 52035, also known as **WIN VI**, a compound developed by Sterling-Winthrop, Inc.[1][2][3] Adherence to these guidelines is essential for ensuring a safe laboratory environment.

Chemical Identification

Identifier	Value
Common Name	Win 52035
Synonym	WIN VI[4][5][6][7]
Systematic Name	5-[5-[4-(4,5-dihydro-1,3-oxazol-2-yl)phenoxy]penty]-3-methyl-1,2-oxazole[4][5][6]
Molecular Formula	C18H22N2O3[4][6]
CAS Number	98034-30-1[4][6]

Personal Protective Equipment (PPE)

Given that specific PPE requirements for Win 52035 are not readily available in public sources, standard laboratory best practices for handling research chemicals of unknown toxicity should

be strictly followed. The following table outlines the recommended PPE.

Protection Type	Recommended Equipment	Rationale
Hand Protection	Nitrile or neoprene gloves. Double gloving is recommended.	To prevent skin contact. Check for any signs of degradation.
Eye Protection	Chemical safety goggles or a face shield.	To protect eyes from splashes or aerosols.
Body Protection	A fully buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	A properly fitted respirator (e.g., N95 or higher) should be used when handling the compound as a powder or if aerosols may be generated.	To prevent inhalation of the compound.

Operational and Disposal Plans

Handling and Storage:

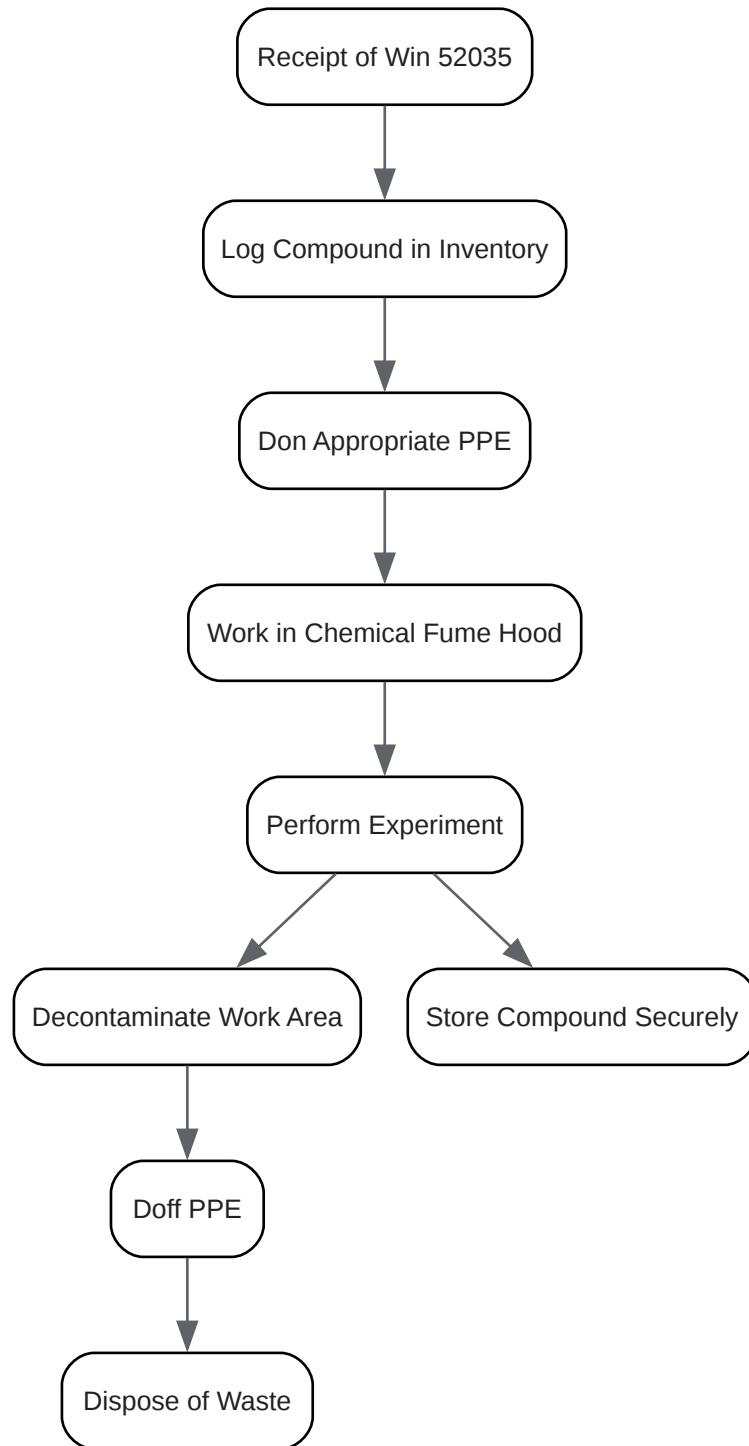
- Engineering Controls: Handle Win 52035 in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Storage: Store the compound in a tightly sealed, clearly labeled container in a cool, dry, and dark place. Keep it away from incompatible materials (specific incompatibilities are not documented, so caution is advised).

Disposal Plan:

All waste contaminated with Win 52035, including disposable PPE, and any unused material should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow for Safe Handling

The following diagram outlines the necessary steps for safely handling Win 52035 from receipt to disposal.



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